

Technical Guide: Physicochemical Properties of Mercury(II) Nitrate Dihydrate

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Compound of Interest

Compound Name: Mercury;dihydrate

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This technical guide provides a detailed overview of the molecular properties of Mercury(II) Nitrate Dihydrate. Due to the chemical ambiguity of the term "**Mercury;dihydrate**," this document focuses on a common and well-documented hydrated mercury salt: Mercury(II) Nitrate Dihydrate. This compound serves as a representative example for understanding the physicochemical characteristics of hydrated mercury species.

Molecular Identity and Quantitative Data

Mercury(II) nitrate dihydrate is an inorganic compound consisting of a central mercury(II) ion (Hg^{2+}) coordinated to two nitrate anions (NO_3^-) and two molecules of water (H_2O). The presence of water of hydration is a critical factor in determining its molecular weight and crystalline structure.

For clarity and comparative purposes, the table below summarizes the key quantitative data for both the anhydrous and dihydrated forms of mercury(II) nitrate.

Property	Mercury(II) Nitrate (Anhydrous)	Mercury(II) Nitrate Dihydrate
Chemical Formula	$\text{Hg}(\text{NO}_3)_2$	$\text{Hg}(\text{NO}_3)_2 \cdot 2\text{H}_2\text{O}$
Molar Mass	324.60 g/mol	360.63 g/mol
Appearance	White crystalline solid	Colorless crystals
CAS Number	10045-94-0	7791-05-1
Melting Point	79 °C (decomposes)	79 °C (decomposes)
Solubility in Water	Soluble	Soluble

Logical Relationship of Hydration

The relationship between the anhydrous and dihydrated forms of mercury(II) nitrate is a straightforward equilibrium that is dependent on environmental conditions, primarily humidity and temperature. The dihydrate is the more common form under standard laboratory conditions.

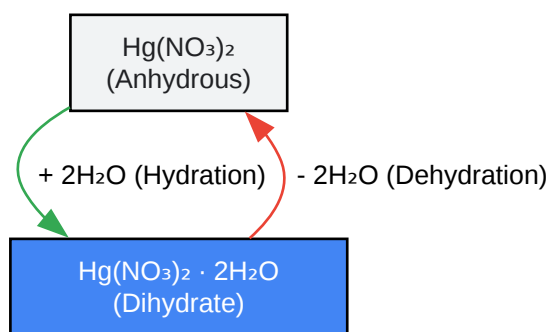


Figure 1: Hydration State of Mercury(II) Nitrate

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Figure 1: Hydration State of Mercury(II) Nitrate

Experimental Protocol: Determination of Water of Hydration

The determination of the number of water molecules in a hydrated salt is a fundamental experiment in gravimetric analysis. The protocol below outlines a standard method for verifying the "di-" hydrate nature of mercury(II) nitrate dihydrate.

Objective: To determine the percentage of water by mass in mercury(II) nitrate dihydrate and to confirm its empirical formula.

Materials:

- Mercury(II) nitrate dihydrate ($\text{Hg}(\text{NO}_3)_2 \cdot 2\text{H}_2\text{O}$)
- Crucible and lid
- Bunsen burner or heating mantle
- Tripod and pipeclay triangle
- Analytical balance
- Desiccator

Methodology:

- Preparation: Clean and dry a crucible and its lid by heating them strongly for 5 minutes and then allowing them to cool in a desiccator.
- Initial Weighing: Accurately weigh the empty crucible and lid to four decimal places (mass 1).
- Sample Addition: Add approximately 2-3 grams of mercury(II) nitrate dihydrate crystals to the crucible and reweigh accurately (mass 2).
- Heating: Place the crucible with the sample on the pipeclay triangle and heat gently. Caution: Mercury compounds are toxic. This procedure must be performed in a well-ventilated fume hood. Do not heat to strong decomposition, which can release toxic mercury vapors. The goal is to drive off the water of hydration.
- Cooling and Weighing: After heating, allow the crucible to cool completely in a desiccator to prevent the reabsorption of moisture. Once cooled, weigh the crucible, lid, and anhydrous

salt (mass 3).

- Heating to Constant Mass: Repeat the heating, cooling, and weighing cycles until two consecutive weighings are within a tolerance of ± 0.001 g, ensuring all water has been removed.

Data Analysis Workflow:

The following workflow illustrates the logical steps for calculating the experimental results and comparing them to the theoretical values.

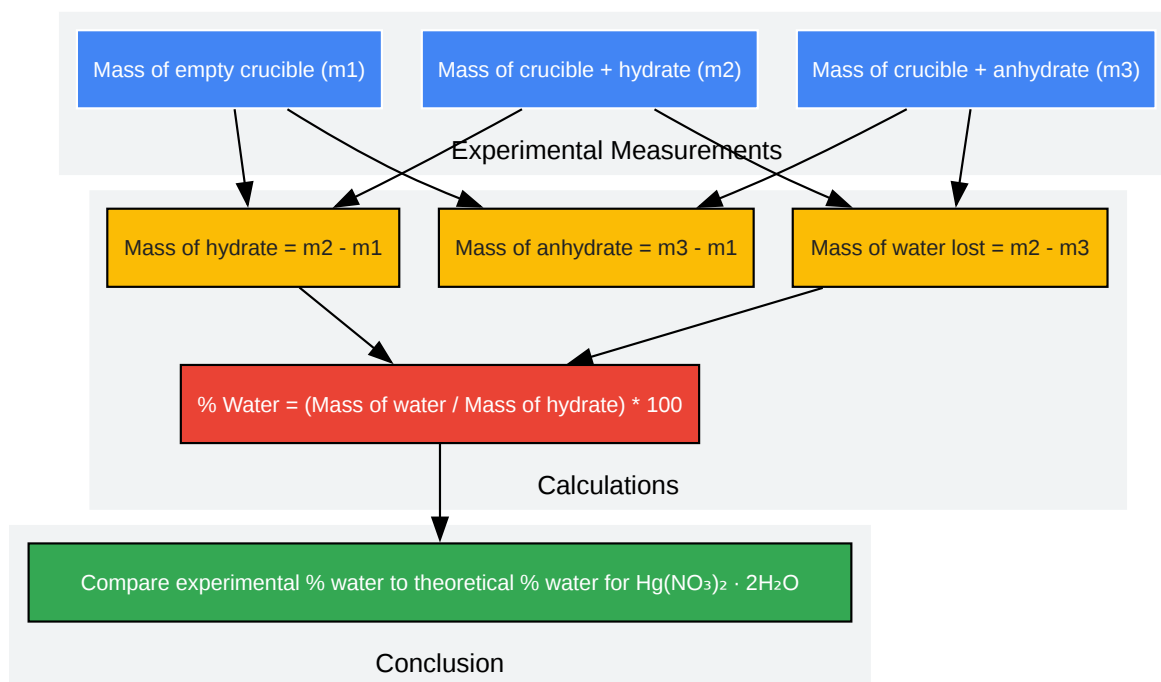


Figure 2: Workflow for Gravimetric Analysis

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Figure 2: Workflow for Gravimetric Analysis

This guide provides foundational information on mercury(II) nitrate dihydrate as a representative "**Mercury;dihydrate**" compound. Researchers should always consult specific

safety data sheets (SDS) and relevant literature when handling mercury compounds due to their high toxicity.

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